

Olfactory Profile of 4-Isopropylanisole: A Technical Guide

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Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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Introduction

4-Isopropylanisole, also known as p-isopropylanisole or 4-methoxycumene, is an aromatic organic compound with the chemical formula $C_{10}H_{14}O$.^{[1][2]} It is a colorless liquid characterized by a methoxy group and an isopropyl group attached to a benzene ring.^{[1][2]} While recognized for its distinct aromatic properties, a comprehensive understanding of its olfactory characteristics is essential for its application in fragrance, flavor, and research settings. This technical guide provides an in-depth analysis of the olfactory properties of **4-isopropylanisole**, including its sensory profile, and explores the methodologies used to evaluate such compounds.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **4-isopropylanisole** is crucial for interpreting its olfactory characteristics.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O	[1][2]
Molecular Weight	150.22 g/mol	[1][2]
CAS Number	4132-48-3	[1][2]
Appearance	Colorless liquid	[2]
Boiling Point	210 °C	[3]
Density	0.935 g/mL at 25 °C	[3]
Refractive Index	1.504 at 20 °C	[3]
Solubility	Sparingly soluble in water	[2]

Olfactory Properties: A Qualitative and Quantitative Overview

The scent of **4-isopropylanisole** is generally described as having a "sweet, fruity" character.[2] This qualitative description provides a basic understanding of its aroma profile. However, for scientific and commercial applications, a more detailed and quantitative assessment is necessary.

Sensory Panel Evaluation

At present, detailed quantitative sensory panel data for **4-isopropylanisole** is not readily available in the public domain. Sensory panels, composed of trained assessors, are the gold standard for characterizing the specific attributes of an odorant. Such an evaluation would typically involve rating the intensity of various descriptors (e.g., sweet, fruity, anise, green, woody) on a standardized scale. This methodology allows for the creation of a comprehensive sensory profile, or "odor fingerprint," of the compound.

Odor Threshold

The odor detection threshold is the minimum concentration of a substance that can be detected by the human sense of smell. Specific odor threshold values for **4-isopropylanisole** have not been identified in the available literature. The determination of this value is critical for

understanding the potency of the odorant and its potential impact in a given application. Standardized methods, such as those outlined by ASTM E679, are typically employed for this purpose, often utilizing dynamic olfactometry.

Use in Fragrance and Flavor Industries

There is conflicting information regarding the use of **4-isopropylanisole** in the fragrance industry. While some sources state that it is commonly used as a fragrance ingredient in various products, another industry database indicates it is "not for fragrance use."^{[2][4]} Further investigation into regulatory listings, such as those from the International Fragrance Association (IFRA) and the Flavor and Extract Manufacturers Association (FEMA), is required to clarify its official status and any restrictions on its use. The compound is not currently listed as a FEMA GRAS (Generally Recognized as Safe) substance.

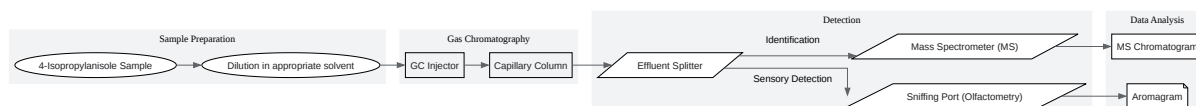
Experimental Protocols for Olfactory Analysis

To generate the quantitative data necessary for a complete olfactory profile of **4-isopropylanisole**, several established experimental protocols would be employed.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with human sensory perception. As the individual volatile compounds of a sample elute from the GC column, they are split into two paths: one leading to a standard detector (like a mass spectrometer for identification) and the other to a sniffing port where a trained analyst can detect and describe the odor of each component. This method is invaluable for identifying the specific aroma-active compounds in a complex mixture and characterizing their individual scent profiles.

Conceptual Workflow for GC-O Analysis of **4-Isopropylanisole**:



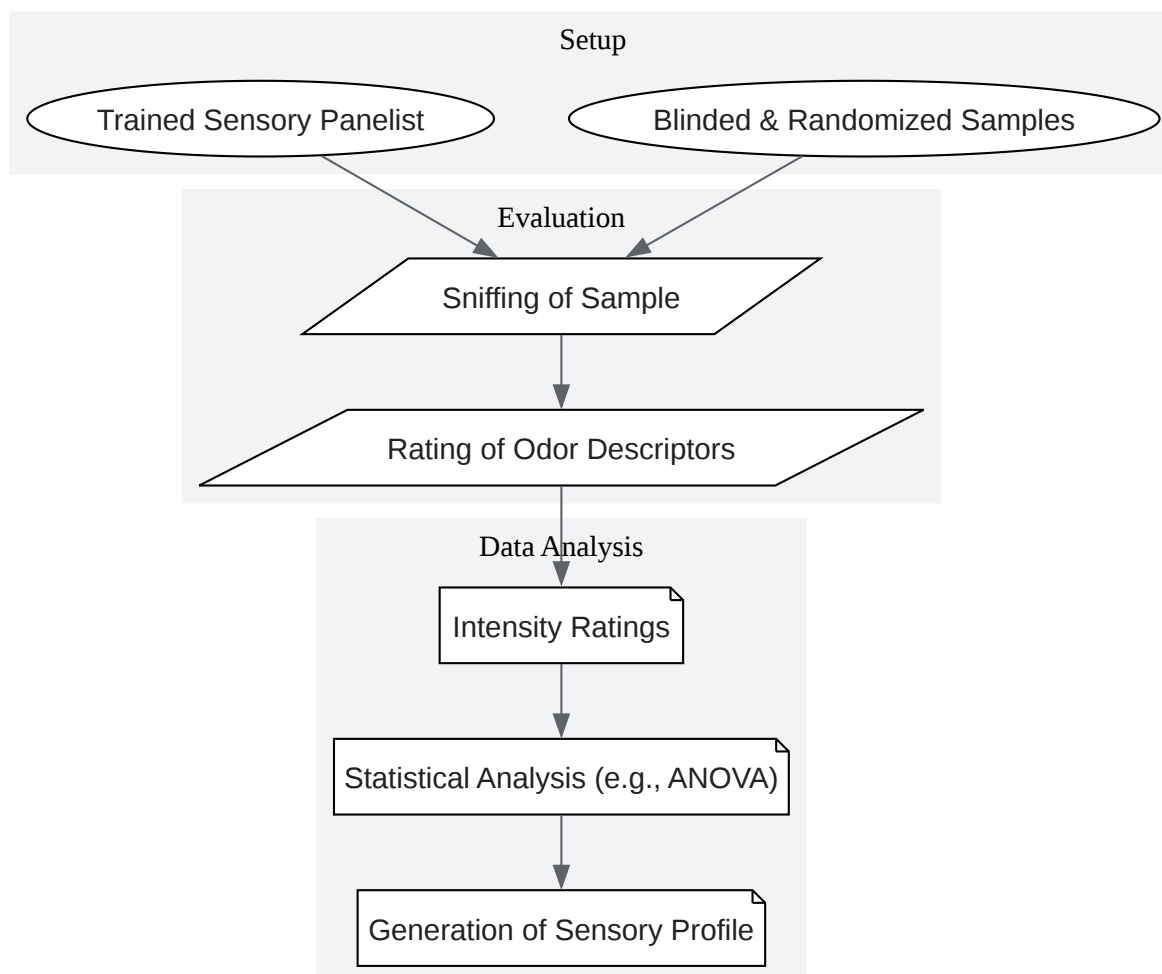
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Caption: Conceptual workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Sensory Panel Protocol

A descriptive sensory analysis would be conducted with a panel of 8-12 trained assessors. The panelists would be presented with diluted samples of **4-isopropylanisole** in a controlled environment. They would then rate the intensity of a pre-determined set of odor descriptors on a line scale.

Logical Flow of a Sensory Panel Evaluation:



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Caption: Logical flow diagram for a descriptive sensory panel evaluation.

Olfactory Signaling Pathway

The perception of **4-isopropylanisole** begins with its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. While the specific ORs that bind to **4-isopropylanisole** have not yet been definitively identified, research on related

anisole derivatives can provide insights. The binding of an odorant molecule to its cognate OR initiates a G-protein coupled signaling cascade.

Generalized Olfactory Transduction Cascade:



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Caption: A simplified diagram of the olfactory signal transduction pathway.

Conclusion and Future Directions

4-Isopropylanisole possesses a generally pleasant "sweet, fruity" aroma. However, a significant gap exists in the scientific literature regarding its quantitative olfactory properties. To fully characterize this compound for research and commercial purposes, further studies are imperative. These should include the determination of its odor detection threshold, comprehensive sensory panel evaluations to create a detailed odor profile, and GC-O analysis to confirm its aroma-active nature. Additionally, research aimed at identifying the specific olfactory receptors that interact with **4-isopropylanisole** will provide valuable insights into the molecular basis of its perception. Clarification of its regulatory status for use in fragrance applications is also a critical next step.

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